

Measuring ER calcium concentration with Fluo-3FF

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Compound of Interest

Compound Name: Fluo-3FF (potassium salt)

Cat. No.: B593708

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Application Note: Quantitative Measurement of Endoplasmic Reticulum (ER) Calcium using Fluo-3FF

Executive Summary

The Endoplasmic Reticulum (ER) acts as the primary calcium storage organelle in mammalian cells, maintaining free

concentrations (

) between 100

M and 800

M—three orders of magnitude higher than the cytosol (~100 nM). Standard indicators like Fluo-4 (

nM) saturate instantly in this environment, rendering them useless for luminal measurements.

This guide details the application of Fluo-3FF, a difluorinated analog of Fluo-3 with a significantly lower binding affinity (

M), specifically optimized for quantifying high-calcium environments. We present two protocols: a Permeabilized Cell Assay (Gold Standard for specificity) and an Intact Cell Assay (High-Throughput Screening).

Principle of Operation: The "Affinity Gap"

To measure ER calcium, the indicator must remain responsive (unsaturated) at high concentrations. Fluo-3FF achieves this through structural fluorination, which destabilizes the calcium-chelating cavity.

Comparative Specifications

Feature	Fluo-4 (Standard)	Fluo-3FF (Target)	Mag-Fluo-4 (Alternative)
()	~345 nM	~43 M	~22 M
Dynamic Range	10 nM – 2 M	1 M – 500 M	10 M – 1 mM
Primary Use	Cytosolic transients	ER/SR Luminal Calcium	High-load ER/SR
Excitation/Emission	494 / 506 nm	506 / 526 nm	490 / 525 nm

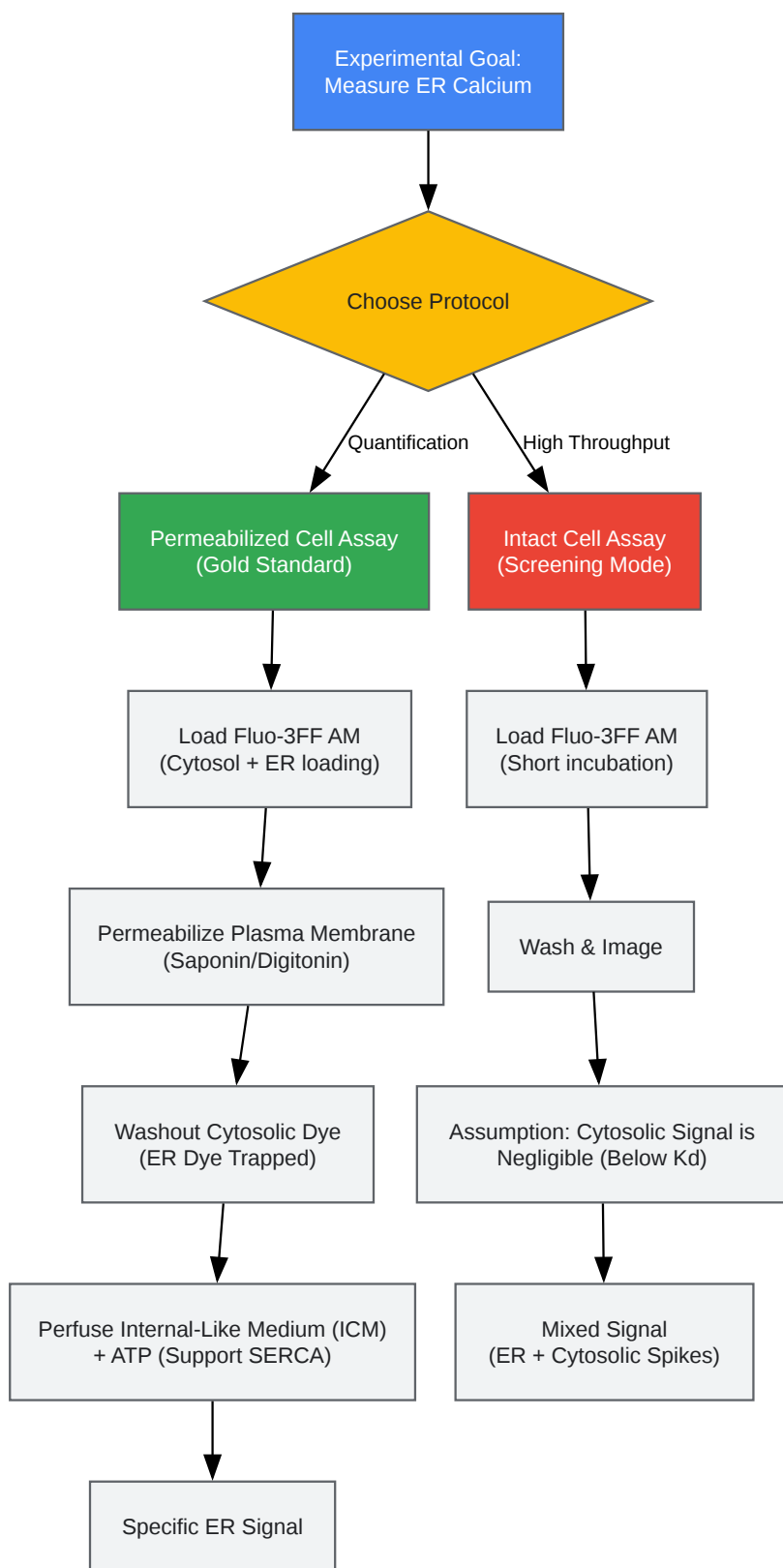
Note:

values are in vitro; in situ cellular

often shifts higher due to protein binding and ionic strength.

Experimental Logic & Workflow

The following diagram illustrates the decision matrix and experimental flow for isolating ER signals from cytosolic noise.



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Caption: Workflow for selecting between permeabilized (quantitative) and intact (qualitative) ER calcium measurements.

Protocol A: Permeabilized Cell Assay (Gold Standard)

Rationale: This method physically removes the cytosol, ensuring that 100% of the fluorescence signal originates from the ER. It requires an "Intracellular-Like Medium" (ICM) to maintain organelle integrity.

Materials

- Dye: Fluo-3FF AM (Dissolve 50 g in 50 L DMSO for 1 mM stock).
- Permeabilizing Agent: Saponin (mild) or Digitonin (cholesterol-specific).
- ICM Buffer: 125 mM KCl, 25 mM NaCl, 10 mM HEPES, 0.1 mM , pH 7.2.
- Energizing Mix: ICM + 2 mM MgATP (Essential for SERCA pump activity).

Step-by-Step Procedure

- Loading:
 - Incubate cells (e.g., HeLa, CHO, Cardiomyocytes) with 5–10 M Fluo-3FF AM in standard culture media for 60 minutes at 37°C.
 - Note: Higher concentration is required compared to Fluo-4 because the dye is less sensitive.
- De-esterification:

- Wash cells 2x with HBSS. Incubate for 20 minutes at RT to allow complete hydrolysis of the AM ester.
- Permeabilization (Critical Step):
 - Transfer cells to the microscope stage.
 - Perfuse with ICM containing 50 g/mL Saponin for 60–90 seconds.
 - Observation: You will see a rapid drop in fluorescence as cytosolic dye washes out. The remaining signal is the compartmentalized (ER/Mitochondrial) dye.
 - Stop: Immediately switch perfusion to ICM + MgATP (without Saponin) to stop permeabilization and stabilize the ER.
- Experimentation:
 - Basal ER Load: Measure steady-state fluorescence ().
 - ER Leak/Release: Add Thapsigargin (1 M) to block SERCA. The resulting decay in fluorescence represents ER calcium leak.
 - Agonist Stimulation: Add IP3 (if cell type allows) or Caffeine/Ryanodine to trigger release.

Protocol B: Intact Cell Assay (Screening)

Rationale: Fluo-3FF has such low affinity that resting cytosolic calcium (100 nM) generates almost no fluorescence. Therefore, "hot spots" of fluorescence in intact cells often represent the ER or Mitochondria.

- Loading: Load with 5 M Fluo-3FF AM for 45 min at 37°C.
- Wash: Wash 3x with Tyrode's solution or HBSS.

- Imaging:
 - Acquire images.[1][2][3] The cytosol should appear dark.
 - Bright reticular structures indicate ER loading.
- Stimulation: Apply agonist (e.g., Histamine, Carbachol).
 - Warning: If the cytosolic calcium spike is massive (>5 M), Fluo-3FF will detect it, contaminating the ER signal. This protocol is best for measuring depletion of the ER (drop in F) rather than cytosolic increases.

Data Analysis & Calibration

To convert Arbitrary Fluorescence Units (AFU) to Molar Concentration, use the single-wavelength formula.

Equation:

Calibration Steps (In Situ):

- Record Experimental F: The fluorescence during your experiment.
- Determine
: At the end of the experiment, perfuse with ICM containing 10
M Ionomycin + 5 mM EGTA. This strips all calcium from the ER.
- Determine
: Wash out EGTA and perfuse with ICM containing 10
M Ionomycin + 10 mM
. This saturates the dye.

Data Table: Typical Expected Values

Parameter	Cytosol (Resting)	ER Lumen (Resting)	ER Lumen (Depleted)
	~100 nM	300 – 700	< 50
		M	M
Fluo-4 Signal	Low	Saturated (Max)	High
Fluo-3FF Signal	Non-Fluorescent	Mid-High Range	Low

Troubleshooting & Scientific Integrity

- Dye Leakage: Fluo-3FF is not covalently bound. At 37°C, anion transporters may pump the dye out of the ER.
 - Solution: Perform imaging at Room Temperature (RT) or add Probenecid (2.5 mM) during loading (though Probenecid can affect some GPCRs).
- Mitochondrial Interference: Fluo-3FF also loads into mitochondria.
 - Validation: Use Thapsigargin.^[4] Thapsigargin specifically depletes the ER. If the signal does not drop, it is likely mitochondrial or lysosomal.
- Cytosolic Contamination: In the permeabilized protocol, if the plasma membrane is not fully compromised, you are measuring cytosol.
 - Test: Add a high molecular weight dye (like Trypan Blue) briefly; if nuclei turn blue, permeabilization worked.

References

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